

N-Acetyl-D-cysteine specificity in oxidative stress models

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: N-Acetyl-D-cysteine

CAS No.: 616-91-1

Cat. No.: S661176

Get Quote

Comparative Quantitative Data of NAC in Disease Models

The table below summarizes the protective effects of N-Acetyl-L-cysteine (NAC) across various experimental models, as reported in the search results.

Experimental Model	Inducing Agent/Pathology	NAC Dose & Route	Key Quantitative Findings with NAC Treatment	Citation
Parkinson's Disease (Mouse)	Rotenone	80 mg/kg/day, intraperitoneal	↑ Expression of <i>Sod</i> , <i>Gpx</i> , <i>Cat</i> , <i>Nrf2</i> , <i>Ho-1</i> ; ↓ Expression of lncRNAs <i>Malat1</i> , <i>Neat1</i> , <i>Gas5</i> ; ↑ Antioxidant enzyme activity [1].	
Alzheimer's Disease (5xFAD Mouse)	A β Pathology	~100 mg/kg/day, dietary (600 mg/kgDiet)	↓ Brain A β 40 levels; ↓ Brain 4-HNE levels to control; Improved creatinine clearance; ↓ Plasma S100 β ; Improved Y-maze performance [2].	

Experimental Model	Inducing Agent/Pathology	NAC Dose & Route	Key Quantitative Findings with NAC Treatment	Citation
Alzheimer's Disease (APP/PS1 Mouse)	Ethanol Exposure	Not specified	↓ Inflammatory mediators (NLRP3, TNF- α); ↑ Synaptic proteins (SYP, PSD95, BDNF); Attenuated cognitive impairment [3].	
Lung Toxicity (Rat)	Mercury (Hg) Chloride	50 mg/kg/day, oral gavage	↓ Hg levels in blood/lung; ↑ <i>SOD1</i> expression (0.51 to 0.76-fold); ↓ Oxidative/inflammatory genes (<i>MPO</i> , <i>HIF1</i> , <i>NOS</i> , <i>FN1</i>) [4].	
Social Isolation Stress (Mouse)	Stress-induced liver damage	Intraperitoneal	↑ Serum antioxidant capacity; ↑ Liver catalase; ↓ Serum MDA; ↓ Liver <i>IL-1β</i> & <i>IL-6</i> gene expression [5].	
Primary Hippocampus Neurons	H ₂ O ₂ (300 μ mol/l)	100 μ mol/l, in culture media	↑ Cell viability; ↓ ROS levels; ↓ Phosphorylation of p38 MAPK and JNK; ↓ Tau protein phosphorylation [6].	

Detailed Experimental Protocols

For researchers looking to replicate or understand the depth of these studies, here are the methodologies for two key models.

Rotenone-Induced Parkinson's Disease Model [1]

- **Animals:** 56 male BALB/c mice.
- **PD Induction:** Rotenone (2.75 mg/kg/day) was administered via intraperitoneal (i.p.) injection for 10 consecutive days.
- **NAC Treatment:** NAC (80 mg/kg/day, i.p.) was administered for 10 days, either alone or in combination with rotenone.

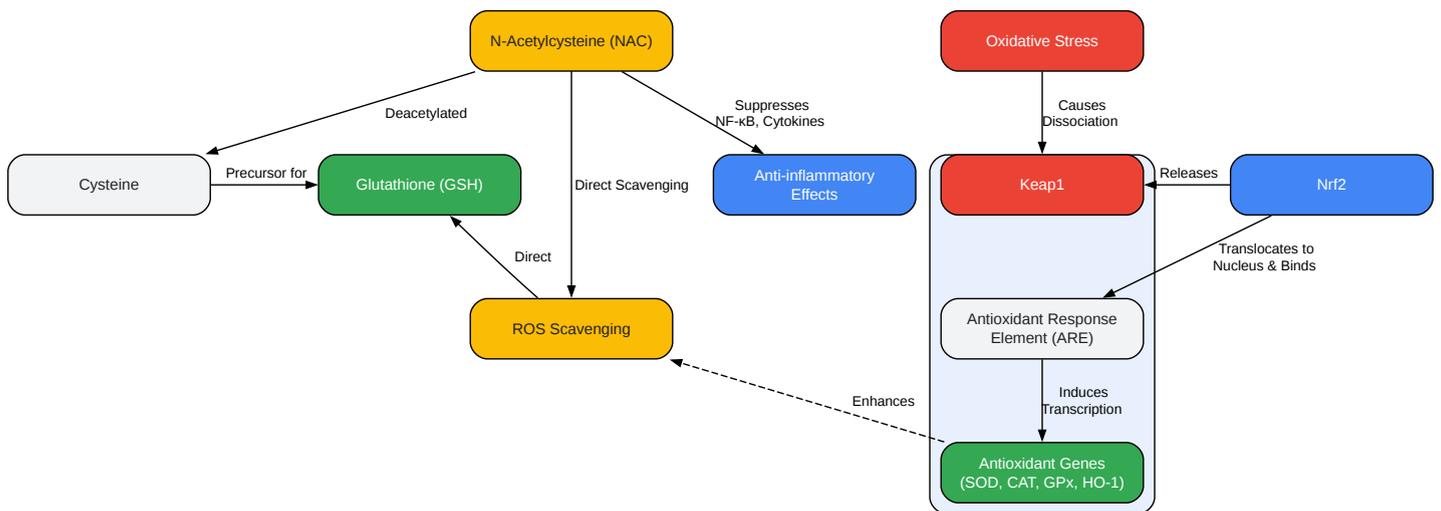
- **Control Groups:** Included control, sham (vehicle only), and a positive control group receiving Levodopa.
- **Key Outcome Measurements:**
 - **Gene Expression:** Real-time PCR analysis of antioxidant genes (*Sod*, *Gpx*, *Cat*, *Nrf2*, *Ho-1*) and lncRNAs (*Malat1*, *Neat1*, *Gas5*) in brain tissue.
 - **Biochemical Assays:** Activity of antioxidant enzymes and levels of malondialdehyde (MDA) in brain tissue and serum.
 - **Bioinformatics:** Molecular docking and gene interaction network analysis.

A β Pathology Alzheimer's Disease Model (5xFAD Mice) [2]

- **Animals:** 8-week-old 5xFAD transgenic mice and wild-type (WT) littermates.
- **NAC Treatment:** NAC was administered via a specially formulated rodent diet (600 mg/kgDiet, approximating 100 mg/kg body weight) for 4 weeks.
- **Control Groups:** WT and 5xFAD mice on a regular diet.
- **Key Outcome Measurements:**
 - **Oxidative Stress:** Measured lipid peroxidation products (MDA and 4-HNE) in brain and kidney tissues.
 - **Pathology & Function:** Quantified brain A β 40 levels, assessed blood-brain barrier leakage (plasma S100 β , capillary leakage), and evaluated renal function (creatinine clearance).
 - **Cognition:** Spatial working memory was tested using the Y-maze.

NAC's Signaling Pathways in Oxidative Stress

The neuroprotective and antioxidant effects of NAC are primarily mediated through the following interconnected mechanisms, with the Nrf2 pathway being central:



[Click to download full resolution via product page](#)

(Nrf2 Pathway Activation diagram illustrates NAC's role in antioxidant defense)

Important Note on Isomer Specificity and Next Steps

The data presented here is for **N-Acetyl-L-cysteine (NAC)**, the biologically active form. The **N-Acetyl-D-cysteine** isomer is not expected to function as a precursor for glutathione synthesis in the same way [7] [8]. This is a critical distinction for your comparison guide.

To obtain the specific information you need on **N-Acetyl-D-cysteine**, I suggest:

- **Refining Your Search:** Use scientific databases like PubMed and Scopus with the precise query "**N-Acetyl-D-cysteine**" to find any studies that may have used it as a control or investigated its properties directly.

- **Consulting Chemical Databases:** Look into chemical supplier catalogs (e.g., Sigma-Aldrich) for purity specifications and any available pharmacological data on the D-isomer.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Modulation of lncRNAs and oxidative stress related genes by ... [pmc.ncbi.nlm.nih.gov]
2. N-Acetylcysteine Attenuates A β -Mediated Oxidative Stress ... [mdpi.com]
3. N-acetylcysteine (NAC) ameliorates ethanol-induced ... [nature.com]
4. N-Acetylcysteine as an anti-oxidant and anti-inflammatory ... [bmcbiotechnol.biomedcentral.com]
5. N-acetylcysteine reduces the hepatic complications of ... [nature.com]
6. Neuroprotective effects of N - acetyl on primary hippocampus... cysteine [spandidos-publications.com]
7. N-Acetylcysteine (NAC): Impacts on Human Health - PMC [pmc.ncbi.nlm.nih.gov]
8. The Multifaceted Therapeutic Role of N -Acetylcysteine... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [N-Acetyl-D-cysteine specificity in oxidative stress models]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b661176#n-acetyl-d-cysteine-specificity-in-oxidative-stress-models>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com